

Application of trans-Hexahydroisobenzofuran-1,3-dione Derivatives as PVC Plasticizers

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Compound of Interest

Compound Name: *trans-Hexahydroisobenzofuran-1,3-dione*

Cat. No.: B1353774

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Introduction

trans-Hexahydroisobenzofuran-1,3-dione, also known as hexahydrophthalic anhydride (HHPA), is a versatile chemical intermediate. While not typically used directly as a primary plasticizer in Polyvinyl Chloride (PVC) formulations, it serves as a crucial building block for the synthesis of a new generation of non-phthalate plasticizers. These derivative plasticizers, such as Di(isononyl) cyclohexane-1,2-dicarboxylate (DINCH) and Di(2-ethylhexyl) cyclohexane-1,2-dicarboxylate (DEHCH), are gaining prominence as safer alternatives to traditional phthalate plasticizers, which are facing increasing regulatory scrutiny due to health and environmental concerns.[1][2] This document provides detailed application notes and protocols for researchers and scientists interested in evaluating plasticizers derived from **trans-hexahydroisobenzofuran-1,3-dione** in PVC formulations.

Data Presentation: Performance of HHPA-Derived Plasticizers in PVC

The following table summarizes the performance characteristics of PVC formulations plasticized with derivatives of **trans-hexahydroisobenzofuran-1,3-dione**. For comparison, data for a traditional phthalate plasticizer, Di(2-ethylhexyl) phthalate (DEHP), is also included. It is important to note that the performance of a plasticizer can vary depending on the specific formulation, including the concentration of the plasticizer, the type of PVC resin, and the presence of other additives.

Property	DINCH	DEHCH	DEHP (for comparison)	Test Standard
Mechanical Properties				
Tensile Strength	Lower than DEHP	Similar to DEHP	Higher than DINCH	ASTM D638
Elongation at Break	Higher than DEHP	Similar to DEHP	Lower than DINCH	ASTM D638
Hardness (Shore A)	Similar to DEHP	Similar to DEHP	-	ASTM D2240
Thermal Properties				
Glass Transition Temp. (Tg)	Higher than DEHP	Similar to DEHP	Lower than DINCH	ASTM D3418 (DSC)
Migration Resistance				
Volatility (Weight Loss)	Lower than DEHP	Lower than DEHP	Higher than DINCH/DEHCH	ASTM D1203
Extraction in Solvents	Lower than DEHP	Lower than DEHP	Higher than DINCH/DEHCH	ASTM D1239

Experimental Protocols

Preparation of Plasticized PVC Films

This protocol outlines the procedure for preparing flexible PVC films using a two-roll mill, a common laboratory method for compounding thermoplastics.

Materials and Equipment:

- PVC resin (e.g., K-value 67)
- Plasticizer (e.g., DINCH or other HHPA-derivative)

- Thermal stabilizer (e.g., Ca/Zn stearate)
- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling platens
- Molds for preparing test specimens
- Analytical balance

Procedure:

- Formulation: Prepare a dry blend of the PVC resin, plasticizer, and thermal stabilizer in the desired proportions (e.g., 100 parts PVC, 50 parts plasticizer, 2 parts stabilizer by weight).
- Milling:
 - Preheat the two-roll mill to the appropriate temperature (typically 160-170°C for PVC).
 - Add the dry blend to the nip of the rolls and allow it to melt and form a continuous sheet.
 - Continuously cut and fold the sheet on the mill for a set period (e.g., 10-15 minutes) to ensure homogeneous mixing.
- Molding:
 - Remove the compounded PVC sheet from the mill.
 - Cut the sheet into pieces that fit the dimensions of the mold.
 - Place the PVC pieces into the preheated mold in the hydraulic press.
 - Apply a low pressure initially to allow the material to flow and fill the mold cavity.
 - Increase the pressure to the desired level (e.g., 10 MPa) and maintain for a set time (e.g., 5-10 minutes) at the molding temperature (e.g., 170-180°C).
 - Cool the mold under pressure to below the glass transition temperature of the plasticized PVC.

- Specimen Preparation:
 - Remove the molded sheet from the press.
 - Cut test specimens from the sheet according to the dimensions specified in the relevant ASTM standards for the desired tests (e.g., dumbbell shape for tensile testing).

Evaluation of Plasticizer Performance

The following protocols describe standard methods for evaluating the key performance indicators of a plasticizer in PVC.

a) Mechanical Properties (ASTM D638 and ASTM D2240)

- Tensile Strength and Elongation at Break (ASTM D638):
 - Condition the dumbbell-shaped specimens at a standard temperature and humidity (e.g., 23°C and 50% RH) for at least 24 hours.
 - Use a universal testing machine (tensile tester) to pull the specimens at a constant crosshead speed until they break.
 - Record the maximum stress (tensile strength) and the percentage of elongation at the point of fracture.
- Hardness (Shore A) (ASTM D2240):
 - Use a Shore A durometer to measure the indentation hardness of the plasticized PVC sheet.
 - Take multiple readings at different locations on the sheet and calculate the average value.

b) Thermal Properties (ASTM D3418 - DSC)

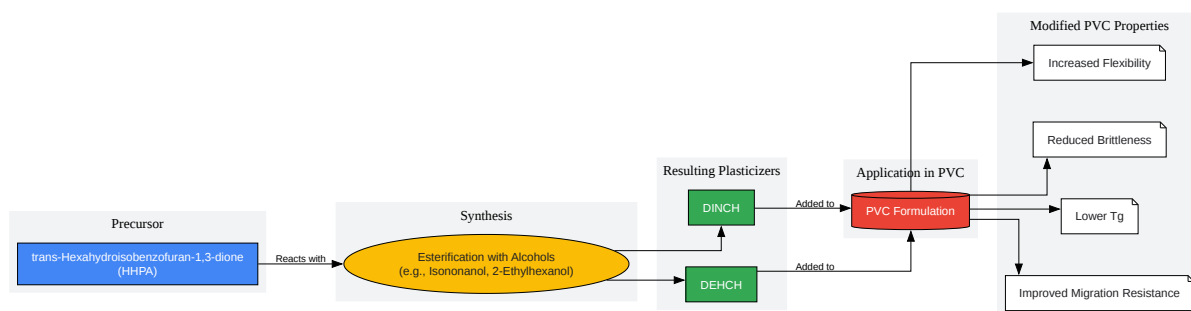
- Glass Transition Temperature (T_g):
 - Use a Differential Scanning Calorimeter (DSC) to determine the T_g of the plasticized PVC.

- Heat a small sample of the material at a controlled rate (e.g., 10°C/min) and record the heat flow.
- The T_g is identified as a step change in the heat flow curve.

c) Migration Resistance

- Volatility (ASTM D1203):
 - Weigh a specimen of the plasticized PVC accurately.
 - Place the specimen in an oven at a specified temperature (e.g., 70°C) for a set period (e.g., 24 hours).
 - After the specified time, remove the specimen, allow it to cool to room temperature in a desiccator, and reweigh it.
 - The weight loss is calculated as a percentage of the initial weight and represents the loss of volatile components, primarily the plasticizer.
- Solvent Extraction (ASTM D1239):
 - Weigh a specimen of the plasticized PVC.
 - Immerse the specimen in a specified solvent (e.g., hexane, ethanol, or a food simulant) at a controlled temperature for a set duration.
 - Remove the specimen, gently wipe off the excess solvent, and dry it in an oven to a constant weight.
 - The weight loss represents the amount of plasticizer extracted by the solvent.

Visualizations



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Caption: Logical relationship from precursor to modified PVC properties.



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Caption: Experimental workflow for evaluating PVC plasticizers.

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References

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